

# Commercial availability and suppliers of (Dichloromethyl)cyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Dichloromethyl)cyclohexane

Cat. No.: B15211015

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## (Dichloromethyl)cyclohexane: A Technical Overview for Researchers

For researchers, scientists, and professionals in drug development, this guide provides a concise technical overview of **(Dichloromethyl)cyclohexane**, a niche chemical compound. Due to its limited commercial availability, this document focuses on its known properties and outlines a speculative synthetic pathway, offering a foundational resource for those considering its use in novel research applications.

While not readily available from major chemical suppliers, **(Dichloromethyl)cyclohexane** (CAS No. 24099-71-6) presents potential as a building block in organic synthesis. Its dichloromethyl group attached to a cyclohexane ring offers a unique combination of steric bulk and reactive sites that could be exploited in the development of new chemical entities.

## Physicochemical Properties

Quantitative data for **(Dichloromethyl)cyclohexane** is primarily based on computational models, as collated in public chemical databases. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> Cl <sub>2</sub>	PubChem[1]
Molecular Weight	167.07 g/mol	PubChem[1]
IUPAC Name	dichloromethylcyclohexane	PubChem[1]
CAS Number	24099-71-6	PubChem[1]
InChI Key	WUIZXVIJYDEKPU-UHFFFAOYSA-N	PubChem[1]
SMILES	C1CCC(CC1)C(Cl)Cl	PubChem[1]

## Commercial Availability

As of late 2025, **(Dichloromethyl)cyclohexane** is not listed in the catalogs of major chemical suppliers as a stock item. Researchers interested in this compound would likely need to pursue custom synthesis.

## Experimental Protocols

A specific, validated experimental protocol for the synthesis of **(Dichloromethyl)cyclohexane** is not readily available in the public domain. However, based on established principles of organic chemistry, a hypothetical two-step synthesis can be proposed starting from commercially available cyclohexanecarboxaldehyde.

### Hypothetical Synthesis of **(Dichloromethyl)cyclohexane**:

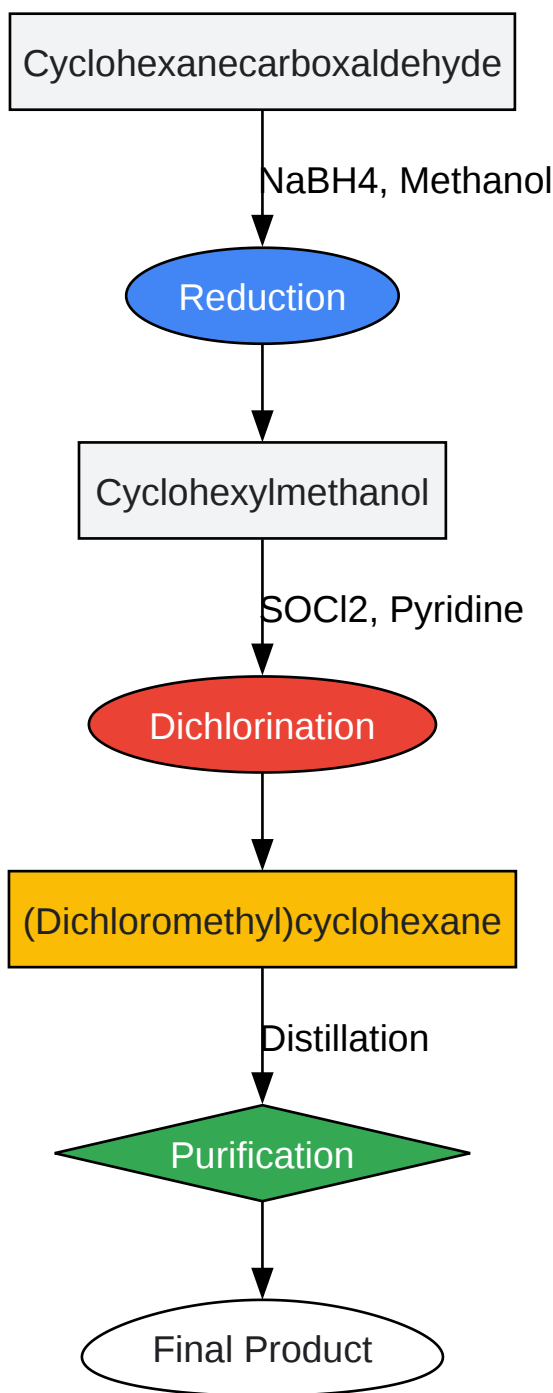
- **Reduction of Cyclohexanecarboxaldehyde to Cyclohexylmethanol:** The initial step would involve the reduction of the aldehyde group of cyclohexanecarboxaldehyde to a primary alcohol. A standard reducing agent such as sodium borohydride (NaBH<sub>4</sub>) in an alcoholic solvent like methanol or ethanol would be suitable for this transformation. The reaction would likely proceed at room temperature, followed by an aqueous workup to isolate the cyclohexylmethanol.
- **Dichlorination of Cyclohexylmethanol:** The resulting cyclohexylmethanol could then be subjected to a dichlorination reaction to replace the hydroxyl group with two chlorine atoms.

A common reagent for this type of transformation is thionyl chloride ( $\text{SOCl}_2$ ), often in the presence of a base like pyridine to neutralize the HCl byproduct. This reaction typically requires heating and careful control of conditions to avoid side reactions. Purification would likely involve distillation under reduced pressure.

It is crucial to note that this proposed synthesis is theoretical and would require significant experimental optimization and validation.

## Logical Workflow for Hypothetical Synthesis

The following diagram illustrates the logical progression of the hypothetical synthesis of **(Dichloromethyl)cyclohexane**.



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Hypothetical synthesis of **(Dichloromethyl)cyclohexane**.

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## References

- 1. (Dichloromethyl)cyclohexane | C<sub>7</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 13066179 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)